

## Synthesis of 1-Chloro-4-(4-chlorobutyl)benzene from benzene

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Compound of Interest

Compound Name: 1-Chloro-4-(4-chlorobutyl)benzene

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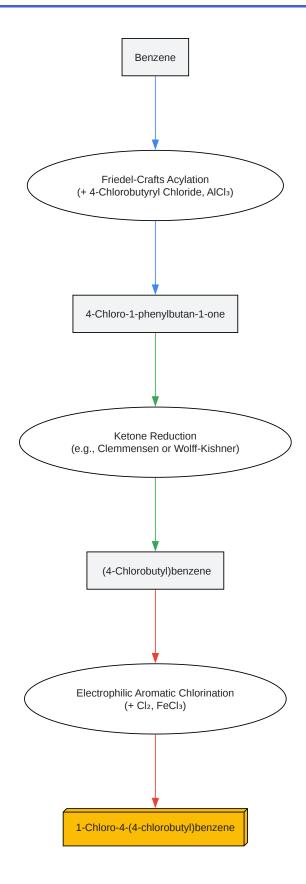
## **Conceptual Synthetic Pathway Overview**

The transformation of benzene into **1-Chloro-4-(4-chlorobutyl)benzene** involves a multi-step synthetic sequence. A plausible route would involve the following key chemical transformations:

- Friedel-Crafts Acylation: This reaction would be used to introduce a four-carbon acyl group onto the benzene ring. This is typically achieved by reacting benzene with an acylating agent like succinic anhydride or 4-chlorobutyryl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl<sub>3</sub>).
- Ketone Reduction: The carbonyl group of the ketone formed in the previous step would then
  need to be reduced to a methylene group (-CH<sub>2</sub>-). Common methods for this transformation
  include the Clemmensen reduction (using zinc amalgam and hydrochloric acid) or the WolffKishner reduction (using hydrazine and a strong base).
- Halogenation: The final step would involve the chlorination of the benzene ring at the para position relative to the butyl group. This is an electrophilic aromatic substitution reaction, which can be carried out using a chlorinating agent like chlorine gas (Cl<sub>2</sub>) in the presence of a Lewis acid catalyst (e.g., FeCl<sub>3</sub> or AlCl<sub>3</sub>). The alkyl group on the benzene ring is an orthopara-director, leading to the desired 1-chloro-4-substituted product.

Below is a conceptual workflow diagram illustrating this sequence of chemical transformations.





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Caption: Conceptual workflow for the synthesis of 1-Chloro-4-(4-chlorobutyl)benzene.







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